

Proper Disposal and Handling of Pyruvonitrile: A Safety and Operational Guide

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This document provides essential safety, handling, and disposal protocols for **pyruvonitrile** (CAS 631-57-2), a highly toxic and flammable reagent used in various chemical syntheses.[1] [2] Adherence to these procedures is critical to ensure the safety of laboratory personnel and to maintain environmental compliance. This guide is intended for researchers, scientists, and professionals in drug development and other chemical research fields.

Pyruvonitrile: Key Safety and Physical Data

Pyruvonitrile, also known as acetyl cyanide, is a versatile electrophile.[1] However, its utility is matched by its significant hazard profile. It is fatal if swallowed or inhaled, causes skin and respiratory irritation, and is highly flammable.[3] It is also toxic to aquatic life with long-lasting effects.[2][3] All handling and disposal operations must be conducted with strict adherence to safety protocols.

Quantitative data for **pyruvonitrile** is summarized in the table below for easy reference.



Property	Value
Molecular Formula	C ₃ H ₃ NO[1][4]
Molecular Weight	69.06 g/mol [1][5]
Boiling Point	92-93 °C[1][6][7]
Density	0.974 g/mL at 25 °C[1][6][7]
Flash Point	14 °C (57.2 °F) - closed cup[6][7]
Appearance	Colorless to brown liquid[1][2]
Solubility	Soluble in ether and acetonitrile; decomposes in water or alcohol.[2][4][7]
Storage Temperature	2-8°C[1][5]

Experimental Protocol: Safe Handling and Disposal of Pyruvonitrile

This section details the step-by-step methodology for the safe handling and ultimate disposal of **pyruvonitrile** waste. These procedures are designed to minimize risk and ensure compliance with hazardous waste regulations.[6][8]

- 2.1. Personal Protective Equipment (PPE) and Engineering Controls
- Engineering Controls: All work with **pyruvonitrile** must be conducted within a certified chemical fume hood to prevent inhalation of toxic vapors.[1][3] The work area must be equipped with an emergency eyewash station and safety shower.
- Personal Protective Equipment: The following PPE is mandatory:
 - Eye Protection: Chemical safety glasses and a face shield.[3]
 - Hand Protection: Wear suitable chemical-resistant gloves.
 - Body Protection: A flame-resistant lab coat.



Respiratory Protection: For situations with potential for exposure outside a fume hood, a
 NIOSH-approved respirator is required.[3]

2.2. Waste Collection Protocol

- Waste Container Selection: Use a dedicated, properly labeled hazardous waste container
 that is compatible with pyruvonitrile and any solvents used. The container must be in good
 condition with a secure, tight-fitting lid.[8]
- Labeling: The waste container must be clearly labeled with the words "Hazardous Waste," the full chemical name "**Pyruvonitrile**," and a list of all other constituents (e.g., solvents).[8] Affix appropriate hazard pictograms (flammable, toxic).
- Segregation: Store the pyruvonitrile waste container segregated from incompatible materials, particularly strong acids, strong bases, oxidizing agents, and reducing agents.[7]
 [9] Store in a cool, well-ventilated, and locked location designated for flammable and toxic waste.[3][6]

Procedure:

- Perform all transfers of pyruvonitrile waste inside the chemical fume hood.
- Keep the waste container closed at all times, except when adding waste.[8]
- Do not fill the container beyond 90% of its capacity to allow for vapor expansion.[10]
- Ensure the exterior of the waste container remains clean and free of contamination.[10]

2.3. Decontamination and Empty Container Disposal

- Labware Decontamination: Any labware (e.g., glassware, syringes) contaminated with pyruvonitrile must be decontaminated.
 - Rinse the labware three times with a suitable solvent (e.g., acetonitrile).
 - Collect this rinsate as hazardous waste in the designated pyruvonitrile waste container.
 [8][11]

Safety Operating Guide





- Empty Container Disposal: Empty pyruvonitrile containers are also considered hazardous waste.
 - Triple-rinse the empty container with a compatible solvent.[11]
 - Collect the rinsate as hazardous waste.
 - After rinsing, deface the original label and manage the container as per your institution's guidelines for hazardous waste containers.
- 2.4. Spill and Emergency Procedures
- Small Spills (within a fume hood):
 - Soak up the spill with an inert absorbent material (e.g., vermiculite, sand).
 - Collect the absorbent material in a sealed container for disposal as hazardous waste.
 - Decontaminate the area with a suitable solvent.
- Large Spills or Spills Outside a Fume Hood:
 - Evacuate personnel from the immediate area.[3]
 - Remove all sources of ignition.[3][6]
 - Contact your institution's Environmental Health and Safety (EH&S) office immediately.
- Personnel Exposure:
 - Inhalation: Move the affected person to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[3][6]
 - Skin Contact: Remove all contaminated clothing. Immediately flush the skin with plenty of water for at least 15 minutes. Seek immediate medical attention.[3][6]
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[6]







 Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.[3][6]

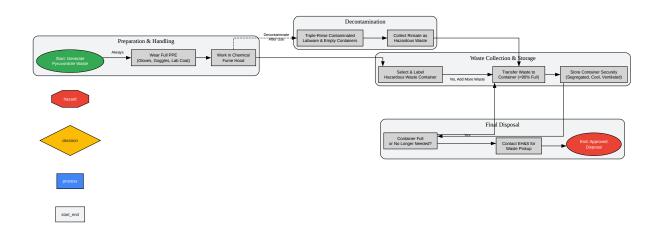
2.5. Final Disposal

- Waste Pickup: Once the hazardous waste container is ready for disposal, contact your institution's EH&S office or licensed hazardous waste disposal contractor to schedule a pickup.
- Regulatory Compliance: Disposal must be carried out in accordance with all local, regional, and national regulations for hazardous waste.[6][9] Chemical waste generators are responsible for ensuring complete and accurate classification and disposal.[6]

Pyruvonitrile Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **pyruvonitrile** waste, from generation to final pickup.





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Pyruvonitrile Disposal Workflow Diagram

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